

Chol-N3 receptor binding and signaling pathways

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chol-N3

Cat. No.: S12871002

Get Quote

Cholesterol-Sensing Receptors and Key Proteins

The table below summarizes some important cholesterol-related receptors and their signaling pathways identified in the search results.

Receptor/Protein	Endogenous Ligand	Key Signaling Pathway	Primary Biological Role
CH25H / 25HC [1]	Cholesterol (substrate)	CH25H-25HC-STING Axis	Converts cholesterol to 25-hydroxycholesterol (25HC); in MDSCs, 25HC suppresses cGAS-STING to enhance immunosuppressive function [1].
LYCHOS (GPR155) [2]	Cholesterol	LYCHOS-mTORC1 Pathway	Lysosomal cholesterol sensor; couples cholesterol availability to mTORC1 activation via GATOR1-Rag GTPase modulation [2].
NPC1 [3]	Cholesterol	Lysosomal Cholesterol Efflux	Lysosomal membrane protein promoting cholesterol export; inhibits mTORC1 signaling [3].

Receptor/Protein	Endogenous Ligand	Key Signaling Pathway	Primary Biological Role
LXR α [3]	Oxysterols (e.g., 25HC)	LXR α -Mediated Transcription	Nuclear receptor activated by oxysterols; upregulates genes like ABCA1/ABCG1 for cholesterol efflux [3].

Experimental Approaches for Cholesterol Receptor Research

Based on the methodologies from the search results, here are common techniques used to study the function of cholesterol-sensing receptors.

- **Genetic Manipulation:**

- **Gene Knockdown/Knockout:** Generating myeloid-specific *Ch25h* knockdown mice to study its role in the immunosuppressive function of Myeloid-Derived Suppressor Cells (MDSCs) [1].
- **Site-Directed Mutagenesis:** Creating point mutations (e.g., Y57A in LYCHOS) to disrupt cholesterol binding and study its functional impact [2].

- **Functional Assays:**

- **Cell Migration:** Using microfluidic chemotaxis chambers to assess directed cell migration towards chemoattractants like CXCL12 after cholesterol depletion [4].
- **Immunosuppression Assays:** Evaluating T cell proliferation suppression by MDSCs after modulation of CH25H and 25HC levels [1].
- **Signal Transduction Analysis:** Employing Western blotting to detect phosphorylation of key signaling molecules (e.g., ERK, Akt, STING, TBK1) in pathways downstream of receptor activation [1] [4].

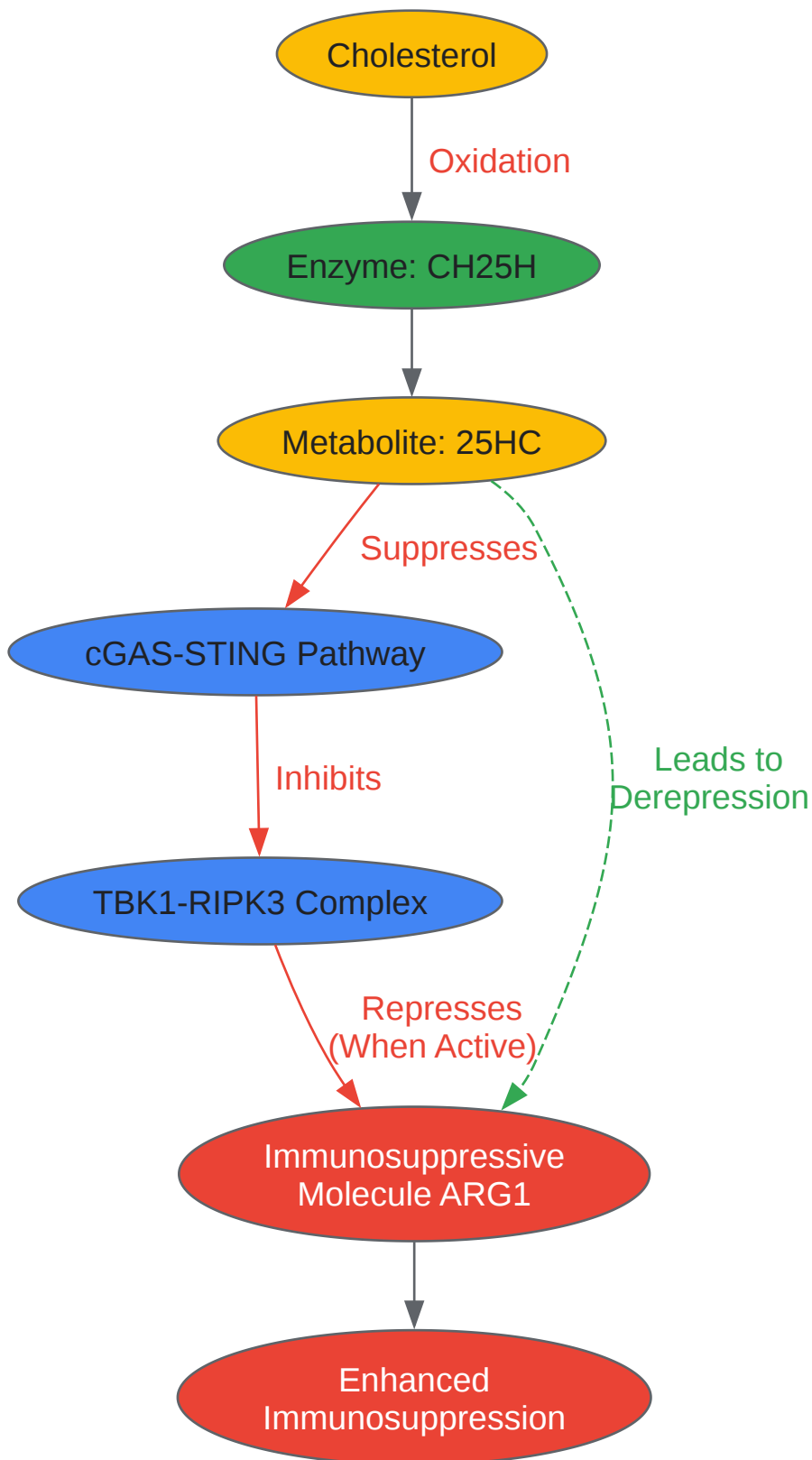
- **Biophysical and Structural Techniques:**

- **Single-Particle Tracking (SPT):** Visualizing and quantifying receptor nanoclustering and lateral dynamics in the cell membrane using TIRF microscopy [4].
- **Cryo-Electron Microscopy (Cryo-EM):** Determining high-resolution structures of receptors (e.g., LYCHOS) in complex with cholesterol or its analogues to understand the structural basis of cholesterol sensing [2].

- **Fluorescence Resonance Energy Transfer (FRET):** Investigating receptor dimerization or conformational changes using FRET and Fluorescence Lifetime Imaging Microscopy (FLIM) [4].
- **Biochemical Analysis:**
 - **Lipidomics:** Using Ultra-High Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS/MS or UHPLC-MS) to precisely measure cellular levels of cholesterol, 25HC, and other lipids [1] [4].
 - **Ligand Binding:** Using flow cytometry with fluorescently labeled ligands (e.g., CXCL12-ATTO700) to assess receptor binding affinity and occupancy [4].

CH25H / 25HC Signaling Pathway in Colorectal Cancer

The diagram below illustrates the signaling pathway mediated by the cholesterol metabolite 25-hydroxycholesterol (25HC) in Myeloid-Derived Suppressor Cells (MDSCs) within the colorectal cancer tumor microenvironment [1].



[Click to download full resolution via product page](#)

CH25H/25HC pathway suppresses STING to increase ARG1 and immunosuppression.

This pathway shows how metabolic reprogramming in the tumor microenvironment can lead to immune evasion. The key mechanism is **disinhibition**: 25HC does not directly activate ARG1 but instead suppresses the cGAS-STING pathway, which normally represses ARG1. This releases the "brake" on ARG1 expression [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Cholesterol 25-Hydroxylase Enhances Myeloid-Derived ... [pmc.ncbi.nlm.nih.gov]
2. Structural insights into cholesterol sensing by the LYCHOS ... [nature.com]
3. Niacin-induced lysosomal free cholesterol efflux via LXR α ... [sciencedirect.com]
4. Cholesterol oxidase treatment impairs CXCR4-mediated T cell ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chol-N3 receptor binding and signaling pathways]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12871002#chol-n3-receptor-binding-and-signaling-pathways>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com